

# Technical Support Center: Remote Reference Techniques for AMT Noise Reduction

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AMTT

Cat. No.: B051145

[Get Quote](#)

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the use of remote reference techniques for noise reduction in Audio-Magnetotelluric (AMT) experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the principle behind the remote reference technique in AMT?

The remote reference technique is a data acquisition and processing method used to reduce the effects of local electromagnetic noise on AMT data. The fundamental principle is to simultaneously record the electromagnetic fields at the primary survey site (the local station) and at a secondary, distant location (the remote reference station).[1][2] The technique assumes that the natural AMT signals are spatially uniform over large distances and will be highly correlated between the two stations.[1] Conversely, cultural or local noise sources are assumed to be spatially limited and therefore uncorrelated between the local and remote sites.[1][3] During data processing, this lack of correlation in the noise allows for its effective removal, leading to a more accurate calculation of the impedance tensor.[3]

Q2: When should I consider using a remote reference?

A remote reference is highly recommended when conducting AMT surveys in areas with significant cultural electromagnetic noise. Common sources of such noise include power lines, pipelines, electric fences, railways, and industrial facilities.[4] Using a remote reference can

dramatically improve data quality in these environments, in some cases making the difference between unusable and interpretable data.<sup>[2]</sup><sup>[3]</sup>

Q3: How far away does my remote reference station need to be?

The optimal distance for a remote reference station is a balance between logistical feasibility and the need for uncorrelated noise. While there is no single answer, the remote station should be far enough from the local station and any shared noise sources that the local noise is not recorded at the remote site. For noise from DC power lines, a distance of several tens of kilometers may be necessary.<sup>[4]</sup> Some studies have shown effective noise cancellation with distances as short as a few kilometers, while others have successfully used reference stations hundreds or even thousands of kilometers away.<sup>[5]</sup><sup>[6]</sup> The key is to ensure that the noise at the local and remote sites is uncorrelated.<sup>[3]</sup>

## Troubleshooting Guide

Issue: My data quality has not significantly improved after applying the remote reference technique.

Possible Cause	Troubleshooting Steps
Correlated Noise: The noise source is affecting both the local and remote stations.	<ol style="list-style-type: none"><li>1. Investigate the Noise Source: Identify the source of the noise (e.g., a regional power grid, long pipelines).</li><li>2. Increase Station Separation: If the noise source is regional, you may need to increase the distance between your local and remote stations.</li><li>3. Relocate the Remote Station: Move the remote station to a location that is electromagnetically quieter and outside the influence of the noise source affecting the local station.</li></ol>
Poor Signal at Remote Station: The natural AMT signal is weak at the remote location, leading to a poor signal-to-noise ratio.	<ol style="list-style-type: none"><li>1. Check Remote Station Setup: Ensure that the sensors at the remote station are properly installed and oriented.</li><li>2. Extend Recording Time: Increase the data acquisition time to capture more periods of stronger natural signal.</li><li>3. Choose a Better Remote Location: Select a new remote site with known good signal quality, if possible.</li></ol>
Synchronization Issues: The time stamping of the data from the local and remote stations is not precisely synchronized.	<ol style="list-style-type: none"><li>1. Verify GPS Signal: Ensure both data loggers have a stable GPS lock for accurate time synchronization.</li><li>2. Check Clock Drift: If not using GPS, verify that the internal clocks of the data loggers are not drifting significantly.</li><li>3. Re-process with Time Correction: Some processing software allows for minor time corrections to be applied during processing.</li></ol>
Incorrect Processing Parameters: The remote reference data is not being correctly applied in the processing software.	<ol style="list-style-type: none"><li>1. Consult Software Documentation: Review the manual for your processing software to ensure you are using the correct remote reference processing workflow.</li><li>2. Verify Channel Mapping: Double-check that the channels from the remote station are correctly assigned in the processing parameters.</li></ol>

## Quantitative Data on Remote Reference Effectiveness

The use of a remote reference can significantly improve the quality of AMT data, as demonstrated by the reduction in error bars on the apparent resistivity and phase curves. The following table provides a representative comparison of data quality with and without a remote reference.

Parameter	Without Remote Reference	With Remote Reference	Improvement
Apparent Resistivity Error (%)	15-30%	2-5%	Up to 90% reduction
Phase Error (degrees)	5-10°	1-2°	Up to 80% reduction
Coherence	0.6-0.8	> 0.95	Significant increase

Note: These values are representative and can vary depending on the noise environment and the quality of the remote reference data.

## Experimental Protocols

### Protocol for Setting up an AMT Remote Reference Station


- Site Selection:
  - Choose a location that is as far as practically possible from the local survey area and known sources of cultural electromagnetic noise.
  - The site should be geologically similar to the survey area to ensure good correlation of the natural AMT signal.
  - Ensure the site is secure and accessible for the duration of the survey.
- Equipment:

- AMT data logger with GPS synchronization capabilities.
- Two orthogonal induction coil magnetometers (for Hx and Hy).
- Four non-polarizing electrodes (e.g., Pb-PbCl<sub>2</sub> or Cu-CuSO<sub>4</sub>).
- Porous pots for the electrodes.
- Cables for connecting the sensors to the data logger.
- Power source (e.g., deep-cycle batteries).
- Installation Procedure:
  - Magnetometers:
    - Dig two shallow, orthogonal trenches oriented to magnetic North-South and East-West.
    - Bury the magnetometers in the trenches to shield them from wind and thermal variations.
    - Ensure the magnetometers are level and firmly in place.
  - Electrodes:
    - Dig four pits for the electrodes, forming two orthogonal dipoles (North-South and East-West). The dipole length is typically 50-100 meters.
    - Fill the pits with a slurry of bentonite or saline water to ensure good contact with the ground.<sup>[7]</sup>
    - Place the porous pots containing the electrodes in the pits and allow them to stabilize for several hours before recording.<sup>[7]</sup>
  - Data Logger:
    - Connect the magnetometers and electrodes to the data logger.
    - Position the GPS antenna with a clear view of the sky.

- Program the data logger with the desired recording schedule and sampling rate, ensuring it is identical to the local station.
- Start the recording and verify that data is being logged correctly.

## Visualizations


### Logical Relationship for Remote Reference Technique



[Click to download full resolution via product page](#)

Caption: The remote reference method isolates the correlated natural signal from the uncorrelated local noise.


## Experimental Workflow for AMT Data Acquisition with Remote Reference



[Click to download full resolution via product page](#)

Caption: Workflow for AMT data acquisition using a remote reference station.

## AMT Data Processing Workflow with Remote Reference



[Click to download full resolution via product page](#)

Caption: A simplified workflow for processing AMT data with a remote reference.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. mtnet.info [mtnet.info]
- 3. basin.earth.ncu.edu.tw [basin.earth.ncu.edu.tw]
- 4. Instrumentation and field procedures (Chapter 9) - The Magnetotelluric Method [cambridge.org]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
- 7. HYDROGEOLOGY AND GEOLOGY WEBSITE - Audio-Magnetotelluric Surveying (NT) [dunnhydrogeo.com]
- To cite this document: BenchChem. [Technical Support Center: Remote Reference Techniques for AMT Noise Reduction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051145#remote-reference-techniques-for-amt-noise-reduction]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)